

HG-14-10-04 dosage and administration guidelines for research

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Compound of Interest		
Compound Name:	HG-14-10-04	
Cat. No.:	B607944	Get Quote

Application Notes and Protocols for HG-14-10-04

For Research Use Only

Introduction

HG-14-10-04 is a potent dual inhibitor of Anaplastic Lymphoma Kinase (ALK) and mutant Epidermal Growth Factor Receptor (EGFR).[1] This document provides detailed application notes and protocols for the research use of **HG-14-10-04**, focusing on its dosage and administration for in vitro and in vivo studies. The information is intended for researchers, scientists, and drug development professionals.

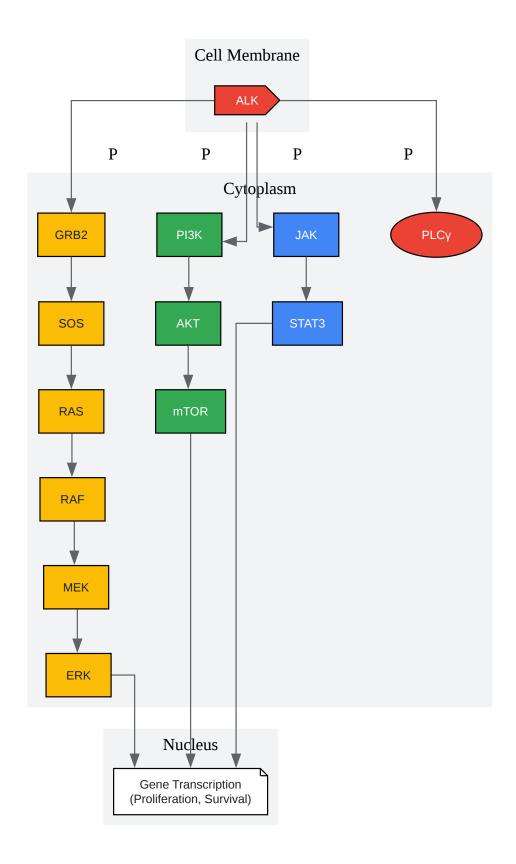
Mechanism of Action

HG-14-10-04 exerts its anti-cancer effects by inhibiting the kinase activity of ALK and various activating and resistance mutants of EGFR.[1] These receptor tyrosine kinases, when constitutively active, drive downstream signaling pathways that promote cell proliferation, survival, and metastasis. By blocking these key drivers, **HG-14-10-04** can induce cell cycle arrest and apoptosis in cancer cells dependent on ALK or mutant EGFR signaling.

Signaling Pathways

The following diagrams illustrate the canonical signaling pathways of ALK and EGFR, which are the primary targets of **HG-14-10-04**.

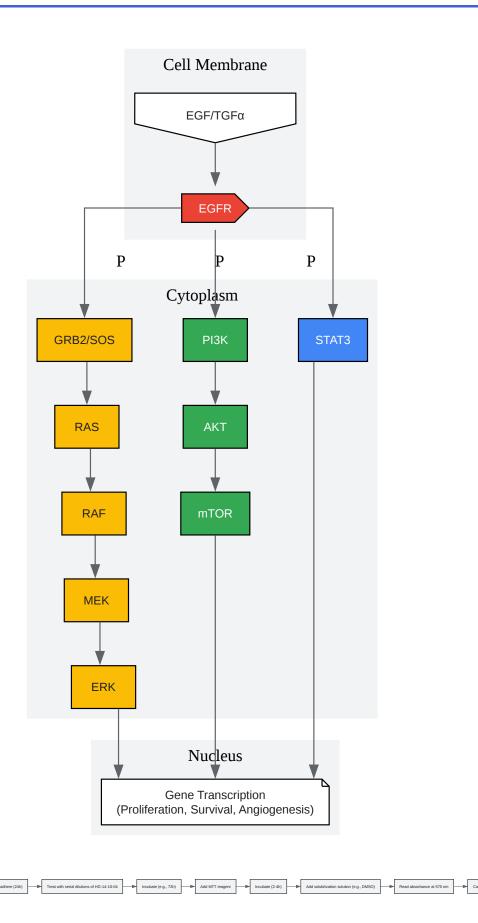




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Figure 1: Simplified ALK Signaling Pathway.









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References

- 1. pubcompare.ai [pubcompare.ai]
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